

Technical Guide: Ethyl 3-cyclohexyl-3-oxopropanoate (EINECS 285-971-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 285-971-0*

Cat. No.: *B15183653*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical characteristics of Ethyl 3-cyclohexyl-3-oxopropanoate, a key intermediate in various chemical syntheses. This document outlines its properties, experimental protocols for their determination, and essential safety information, presented in a format tailored for scientific and research applications.

Chemical Identity

Identifier	Value
Chemical Name	Ethyl 3-cyclohexyl-3-oxopropanoate
EINECS Number	285-971-0
CAS Number	15971-92-3
Molecular Formula	C ₁₁ H ₁₈ O ₃
Molecular Weight	198.26 g/mol [1]
IUPAC Name	ethyl 3-cyclohexyl-3-oxopropanoate [1]
SMILES	CCOC(=O)CC(=O)C1CCCCC1 [1]
InChI	InChI=1S/C11H18O3/c1-2-14-11(13)8-10(12)9-6-4-3-5-7-9/h9H,2-8H2,1H3 [1]

Physicochemical Properties

The physical and chemical properties of Ethyl 3-cyclohexyl-3-oxopropanoate are summarized in the table below. These characteristics are crucial for its handling, application in synthetic procedures, and for purification processes.

Property	Value
Appearance	Colorless to light yellow liquid
Boiling Point	135-136 °C at 10 mmHg; 165 °C at 20 mmHg
Density	1.029 g/mL at 25 °C
Refractive Index (n _{20/D})	1.47
Flash Point	110 °C (closed cup)
Topological Polar Surface Area	43.4 Å ² [1]
LogP	2.089
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	3
Rotatable Bonds	4

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of Ethyl 3-cyclohexyl-3-oxopropanoate.

Spectrum Type	Key Features
^1H NMR	Spectra available, detailed interpretation requires raw data.
^{13}C NMR	Spectra available, detailed interpretation requires raw data. [1]
Infrared (IR)	Spectra available, detailed interpretation requires raw data. [1]
Mass Spectrometry (MS)	Mass (EI): $m/z = 198$ (M^+) [2]

Experimental Protocols

The following are detailed methodologies for the determination of key physical and chemical properties of liquid organic compounds like Ethyl 3-cyclohexyl-3-oxopropanoate.

Determination of Boiling Point

The boiling point is determined using a standard distillation apparatus under reduced pressure.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer
- Condenser
- Receiving flask
- Vacuum source and manometer
- Heating mantle

Procedure:

- A sample of Ethyl 3-cyclohexyl-3-oxopropanoate is placed in the round-bottom flask with boiling chips.

- The distillation apparatus is assembled, ensuring all joints are properly sealed.
- The system is evacuated to the desired pressure (e.g., 10 or 20 mmHg), which is monitored by a manometer.
- The sample is heated gently using a heating mantle.
- The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.

Determination of Density

The density of the liquid is determined using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its weight is accurately recorded.
- The pycnometer is filled with the sample, ensuring no air bubbles are present, and the stopper is inserted. The temperature is equilibrated in a constant temperature water bath (e.g., 25 °C).
- Any excess liquid is removed from the capillary tip, and the exterior of the pycnometer is carefully dried.
- The filled pycnometer is weighed.
- The weight of the sample is determined by subtracting the weight of the empty pycnometer.

- The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density (e.g., distilled water).
- The density is calculated as the mass of the sample divided by its volume.

Determination of Refractive Index

The refractive index is measured using a refractometer.

Apparatus:

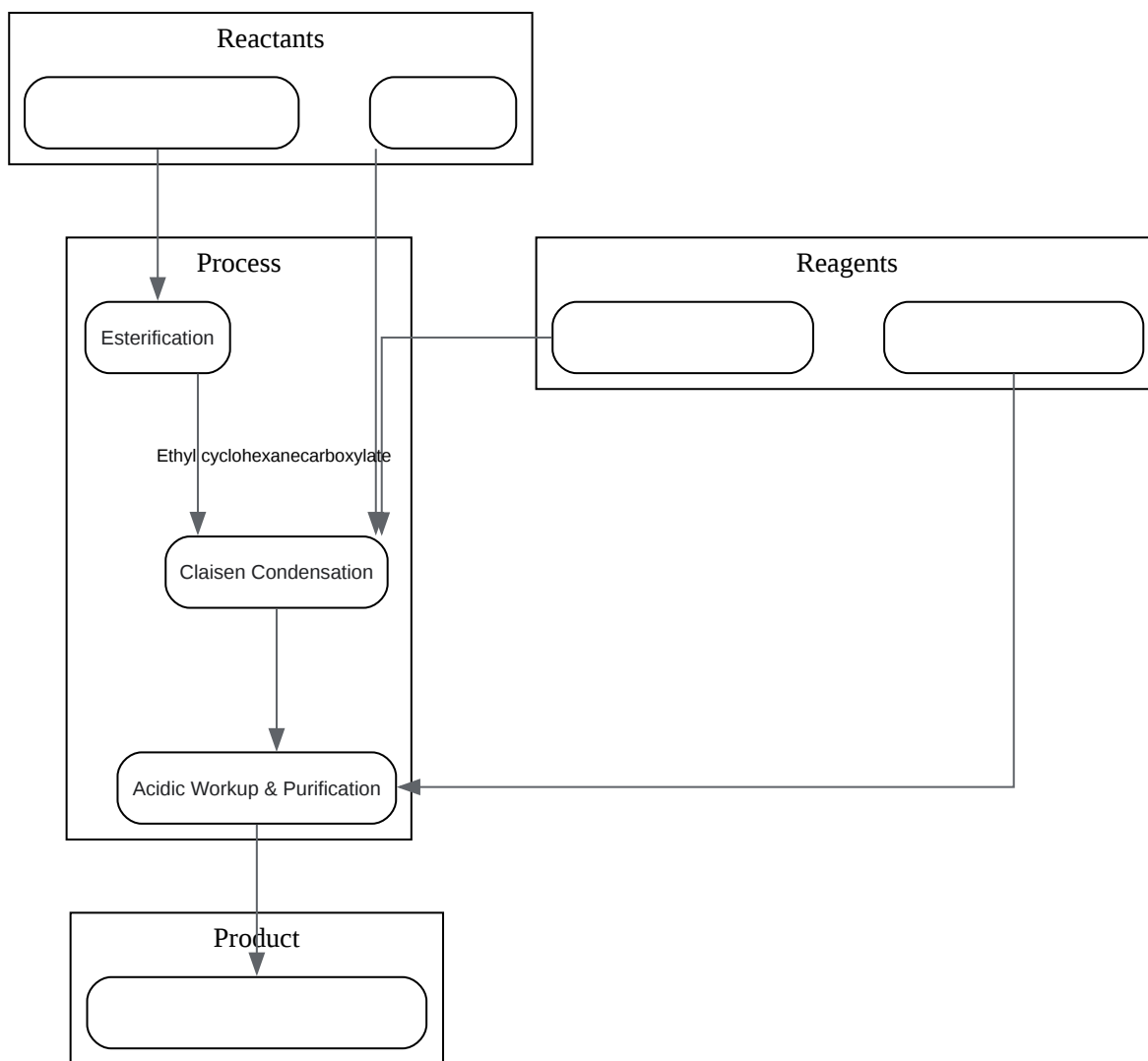
- Abbe refractometer or a digital refractometer
- Constant temperature water circulator

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of Ethyl 3-cyclohexyl-3-oxopropanoate are placed on the prism of the refractometer.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20 °C) using a water circulator.
- The light source is switched on, and the controls are adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- The refractive index is read from the scale.

Synthesis Workflow

A general synthesis for β -keto esters like Ethyl 3-cyclohexyl-3-oxopropanoate often involves the Claisen condensation of an ester and a ketone. A plausible synthetic route is visualized below.



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Caption: Synthetic workflow for Ethyl 3-cyclohexyl-3-oxopropanoate.

Safety and Hazard Information

It is imperative to handle Ethyl 3-cyclohexyl-3-oxopropanoate with appropriate safety precautions in a laboratory setting.

GHS Hazard Statements

The compound is classified with the following hazards:

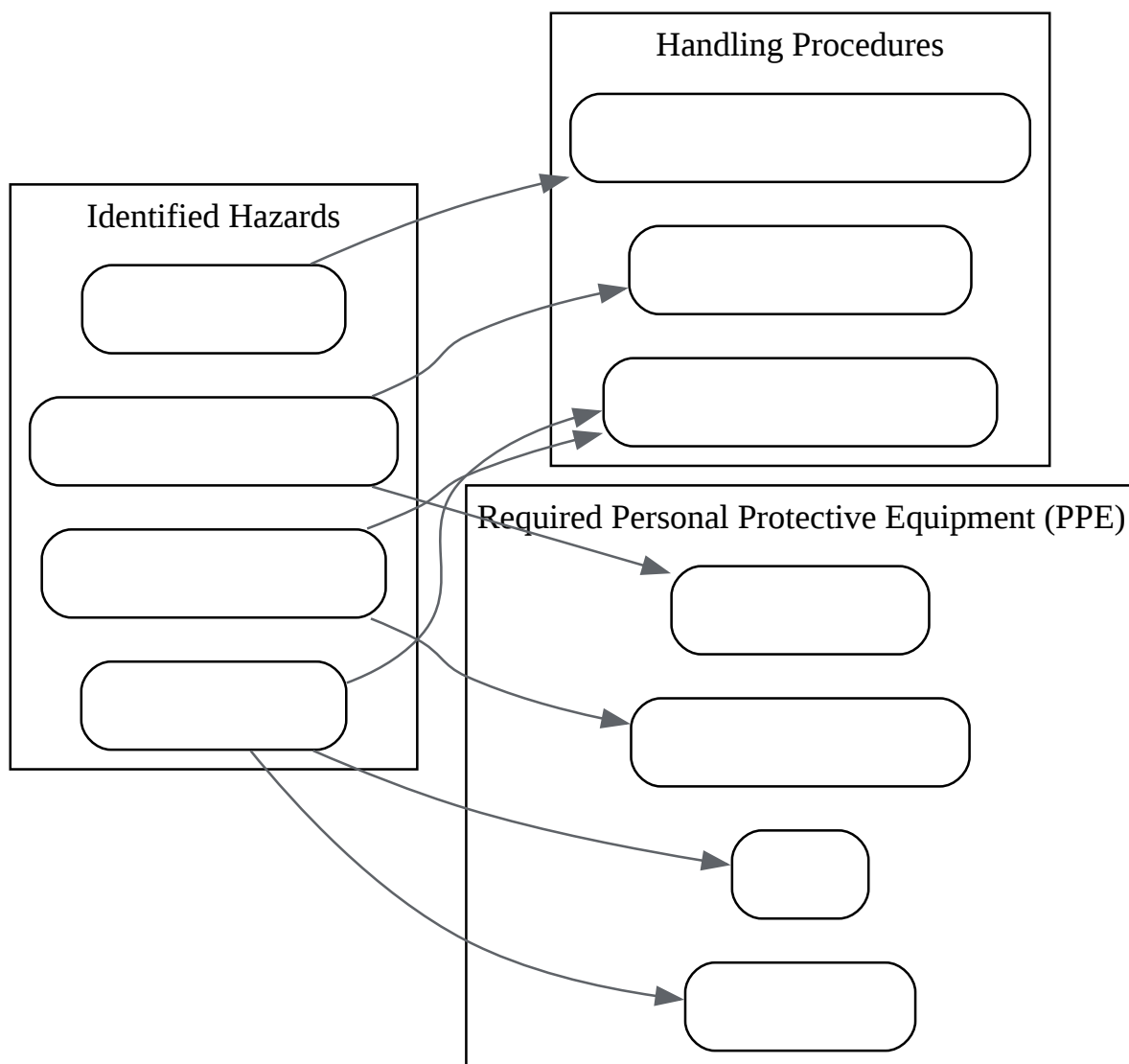
- H302: Harmful if swallowed.[\[1\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H332: Harmful if inhaled.[\[1\]](#)
- H335: May cause respiratory irritation.

Precautionary Statements

Recommended precautionary measures include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)[\[3\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[3\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[3\]](#)

The logical flow from hazard identification to necessary protective measures is illustrated below.



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References

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- 2. rsc.org [rsc.org]
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